

# A Comprehensive Guide to the Nomenclature and Identification of Difluoroborane

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## Compound of Interest

Compound Name: Difluoroborane

Cat. No.: B8323493

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## Introduction: The Context of Boranes in Advanced Chemistry

Boranes, a class of compounds consisting of boron and hydrogen, form the bedrock of a vast and intricate area of chemical synthesis and application. Their unique bonding characteristics and reactivity have positioned them as critical reagents and building blocks in fields ranging from organic synthesis to materials science and medicinal chemistry. The precise and systematic naming of borane derivatives is paramount for clear communication, reproducibility of experimental work, and regulatory compliance. This guide focuses on a fundamental substituted borane, **difluoroborane**, to illustrate the principles of its formal identification.

## IUPAC Nomenclature of Difluoroborane

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic framework for naming chemical compounds, ensuring that a given name corresponds to a single, unique structure. The nomenclature for boranes and their derivatives follows a specific set of rules that build upon the parent borane structures.<sup>[1][2][3][4]</sup>

For simple, single-boron compounds, the nomenclature is analogous to that of other simple inorganic molecules. The name is constructed by listing the substituents alphabetically, followed by the name of the parent hydride.

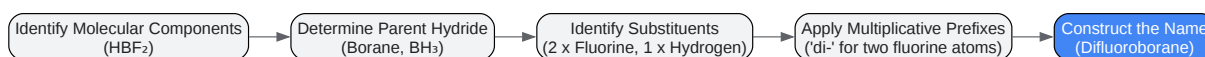
In the case of  $\text{HBF}_2$ , the components are:

- One boron atom, which forms the central part of the molecule.
- One hydrogen atom.
- Two fluorine atoms.

Following IUPAC substitutive nomenclature principles, the fluorine atoms are treated as substituents on the parent borane ( $\text{BH}_3$ ) molecule. The prefix "di-" is used to indicate the presence of two fluorine atoms.

Therefore, the systematic IUPAC name for  $\text{HBF}_2$  is **difluoroborane**.<sup>[5][6][7][8]</sup> This name unequivocally describes a molecule with one boron atom, two fluorine atoms, and one hydrogen atom.

The process for determining the IUPAC name for a simple substituted borane can be visualized as follows:



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*A flowchart illustrating the systematic derivation of the IUPAC name for **difluoroborane**.*

## The CAS Registry Number: A Universal Identifier

While the IUPAC name provides a descriptive and systematic label, the CAS (Chemical Abstracts Service) Registry Number offers a unique and unambiguous numerical identifier for every chemical substance. This is particularly crucial in large databases and for regulatory purposes, as it avoids any confusion that might arise from different naming conventions or languages.

The CAS number assigned to **difluoroborane** is a critical piece of data for researchers and drug development professionals, ensuring precise identification in publications, patents, and chemical inventories.

Chemical Identifier	Value
IUPAC Name	difluoroborane
CAS Registry Number	13709-83-6

This CAS number is consistently referenced across major chemical databases, including the NIST WebBook and PubChem, confirming its validity.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Conclusion: Ensuring Precision in Chemical Communication

The accurate and consistent use of both IUPAC nomenclature and CAS Registry Numbers is fundamental to scientific integrity and progress. For a seemingly simple yet reactive molecule like **difluoroborane**, this precision is non-negotiable. This guide has delineated the formal naming conventions and the definitive numerical identifier for **difluoroborane**, providing a foundational reference for its use in research, development, and regulatory contexts. Adherence to these standards ensures clarity, safety, and the seamless exchange of scientific information within the global chemical community.

## References

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- To cite this document: BenchChem. [A Comprehensive Guide to the Nomenclature and Identification of Difluoroborane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8323493#difluoroborane-iupac-nomenclature-and-cas-number]

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